

Spectroscopic and Structural Elucidation of Peganumine A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Peganumine A

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This technical guide provides a comprehensive overview of the spectroscopic data and structural elucidation of **Peganumine A**, a novel dimeric β -carboline alkaloid. Isolated from the seeds of *Peganum harmala*, this complex natural product exhibits a unique octacyclic scaffold and has demonstrated potential as an anticancer lead compound. This document details the experimental protocols for its isolation and presents a thorough analysis of the spectroscopic data that were pivotal in determining its intricate molecular architecture.

Spectroscopic Data of Peganumine A

The structural determination of **Peganumine A** was accomplished through a combination of advanced spectroscopic techniques. The data obtained from High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), Ultraviolet-Visible (UV-Vis) Spectroscopy, and Nuclear Magnetic Resonance (NMR) spectroscopy are summarized below.

Mass Spectrometry

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was employed to determine the molecular formula of **Peganumine A**.

Parameter	Value
Ionization Mode	Positive
Measured m/z	483.2390 [M+H] ⁺
Molecular Formula	C ₂₉ H ₃₀ N ₄ O ₃
Calculated m/z	483.2391

UV-Visible Spectroscopy

The UV-Vis spectrum of **Peganumine A** was recorded in methanol and exhibited absorption maxima characteristic of a β -carboline chromophore.

λ_{max} (nm)	$\log \epsilon$
229	4.24
270	0.89
297	1.01

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra of **Peganumine A** were recorded in DMSO-d₆ at 600 MHz and 150 MHz, respectively. The detailed chemical shifts and key correlations from 2D NMR experiments (HSQC, HMBC, ¹H-¹H COSY, and NOESY) were instrumental in assembling the complex molecular structure.

Table 1: ¹H and ¹³C NMR Data for **Peganumine A** (in DMSO-d₆)

No.	δ H (mult, J, Hz)	δ C	HMBC ($^1\text{H} \rightarrow ^{13}\text{C}$)
1	77.4		
3 α	2.34 (1H, dd, 10.9, 4.9)	40.0	1
3 β	2.45 (1H, dd, 10.9, 4.9)	1, 5	
4 α	2.63 (1H, dd, 11.0, 4.9)	21.0	5, 13
4 β	2.64 (1H, dd, 11.0, 4.9)	5, 13	
5	109.5		
6	120.5		
7	7.24 (1H, d, 8.6)	118.2	5, 9, 11
8	6.63 (1H, dd, 8.6, 1.6)	108.3	6, 9, 10
9	155.4		
10	6.93 (1H, d, 1.6)	94.9	6, 8, 9, 11
11	137.6		
13	127.3		
14	171.4		
15 α	1.88 (1H, d, 10.9)	50.4	1', 16, 17
15 β	2.30 (1H, d, 10.9)	1', 16, 18	
16	40.0		
17	1.15 (3H, s)	26.8	1, 15, 16, 18
18	1.38 (3H, s)	26.0	1, 15, 16, 17
1'	78.8		

3'α	4.00 (1H, dd, 12.6, 5.7)	35.6	1', 5'
3'β	3.09 (1H, td, 12.6, 4.4)		
4'α	2.70 (1H, ddd, 15.1, 12.6, 5.7)	20.9	3', 5'
4'β	2.90 (1H, dd, 15.1, 4.4)	5', 13'	
5'	111.3		
6'	120.4		
7'	7.38 (1H, d, 8.6)	119.0	5', 9', 11'
8'	6.70 (1H, dd, 8.6, 1.8)	109.1	
9'	156.1		
10'	6.87 (1H, d, 1.8)	94.7	6', 8', 9', 11'
11'	137.5		
13'	125.7		
12-NH	11.25 (1H, br.s)	5, 6, 11, 13	
12'-NH	10.77 (1H, br.s)	5', 6', 11', 13'	
9-OCH ₃	3.78 (3H, s)	55.2	9
9'-OCH ₃	3.77 (3H, s)	55.2	9'

Experimental Protocols

Isolation of Peganumine A

Peganumine A was isolated from the seeds of *Peganum harmala*. The following protocol outlines the extraction and purification process:

- **Extraction:** The air-dried and powdered seeds of *Peganum harmala* were extracted with 95% ethanol. The resulting extract was then suspended in a 2% HCl aqueous solution and

partitioned with ethyl acetate to remove non-alkaloidal constituents.

- **Alkaloid Fractionation:** The acidic aqueous layer was basified with Na_2CO_3 to a pH of 9-10 and subsequently extracted with dichloromethane to yield the crude alkaloids.
- **Chromatographic Separation:** The crude alkaloid mixture was subjected to silica gel column chromatography using a dichloromethane/methanol gradient (from 1:0 to 0:1) to afford nine primary fractions (Fr. A–Fr. I).
- **Purification of Fraction B:** Fraction B, which was eluted with 100:1 dichloromethane/methanol, was further chromatographed on a silica gel column with a dichloromethane/acetone gradient (from 1:0 to 0:1) to yield six subfractions (Fr. B1–Fr. B6).
- **Further Purification:** Subfraction B3 was separated by ODS column chromatography using a 70:30 methanol/water eluent.
- **Final Purification:** The final purification was achieved by preparative HPLC on a YMC C-18 column with 80:20 methanol/water as the mobile phase to yield **Peganumine A** as a white amorphous powder.

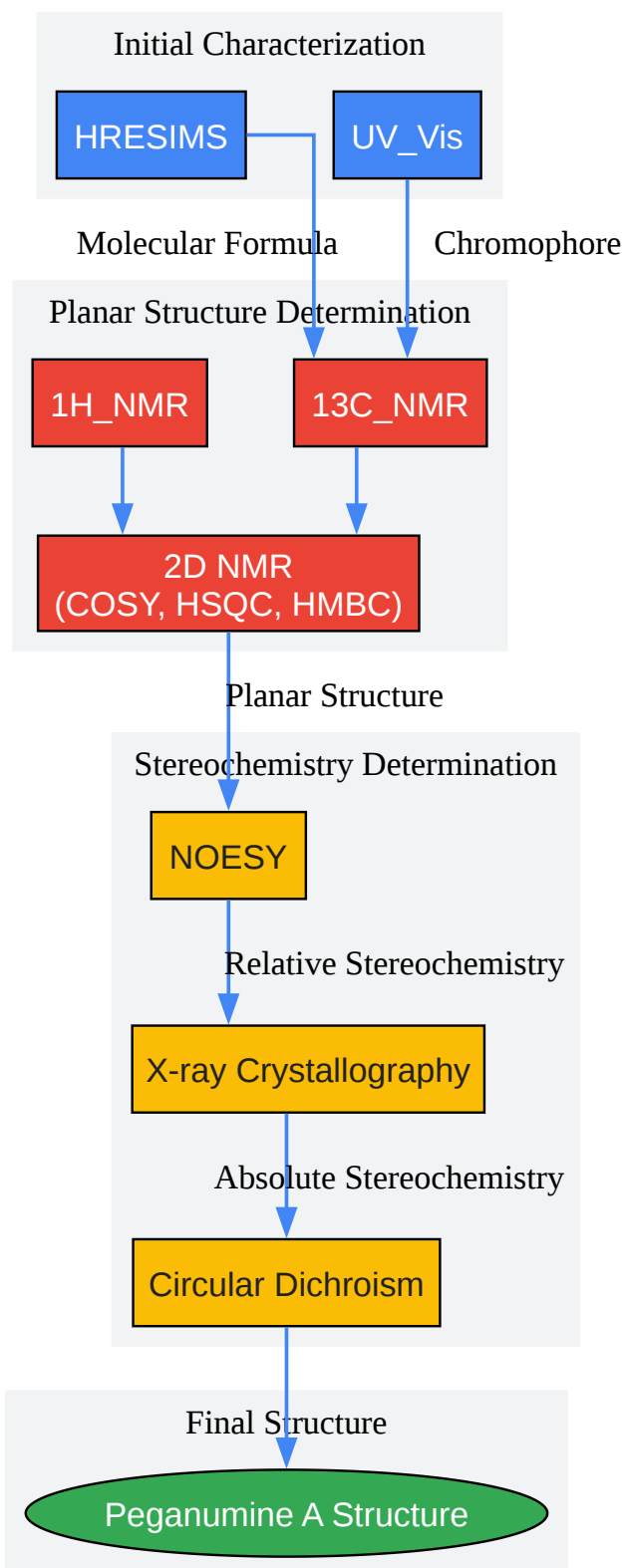
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra were acquired on a Bruker Avance 600 MHz spectrometer. Chemical shifts are reported in ppm relative to the solvent signals (DMSO-d_6 : δH 2.50 and δC 39.5).
- **Mass Spectrometry:** HRESIMS data were obtained on a Bruker Daltonics microTOF-Q mass spectrometer.
- **UV-Vis Spectroscopy:** UV spectra were recorded on a Shimadzu-2201 spectrophotometer in methanol.
- **Circular Dichroism:** CD spectra were measured on an automatic polarimeter in methanol.

Structural Elucidation Workflow

The determination of the complex structure of **Peganumine A** involved a logical progression of analytical techniques. The workflow, from initial characterization to the final assignment of

stereochemistry, is depicted below.



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Structural Elucidation Workflow for **Peganumine A**

Conclusion

The structural elucidation of **Peganumine A** represents a significant achievement in natural product chemistry. The comprehensive application of modern spectroscopic techniques, coupled with meticulous isolation procedures, has unveiled a novel and complex molecular architecture. The detailed data and protocols presented in this guide are intended to serve as a valuable resource for researchers in the fields of natural product chemistry, medicinal chemistry, and drug development, facilitating further investigation into the therapeutic potential of this intriguing molecule.

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Phone: (601) 213-4426

Email: info@benchchem.com

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